

Application Notes: Preparing Stock Solutions of ML089

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Compound of Interest

Compound Name: ML089
Cat. No.: B15615314

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Introduction

ML089 is a potent, selective, and orally available inhibitor of phosphomannose isomerase (PMI) with an IC_{50} of 1.3 μ M.[1][2][3] It is a valuable tool for studying congenital disorders of glycosylation, specifically CDG-Ia.[1][4][5] As a membrane-permeable compound, **ML089** can be used to inhibit PMI in living cells, blocking the catabolism of mannose-6-phosphate and redirecting it toward protein glycosylation.[4][5] Proper preparation of stock solutions is critical for ensuring experimental reproducibility and accuracy. These notes provide a detailed protocol for the solubilization and storage of **ML089** for in vitro research applications.

Key Compound Specifications

All essential quantitative data for **ML089** is summarized in the table below for quick reference.

Parameter	Value	Source
Molecular Formula	C ₁₃ H ₈ FNOS	[6]
Molecular Weight	245.27 g/mol	[6]
Appearance	Off-white to light yellow solid	[6]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][6]
Max. Stock Solubility	25 mg/mL (101.93 mM) in DMSO	[1][6]
Storage (Solid)	3 years at -20°C or 2 years at 4°C	[1][6]
Storage (Stock Solution)	6 months at -80°C or 1 month at -20°C	[1][6]

Protocol: Preparation of a 10 mM ML089 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ML089** in DMSO. Adjust calculations as needed for different desired concentrations.

Materials

- **ML089** powder (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettors and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)

Safety Precautions

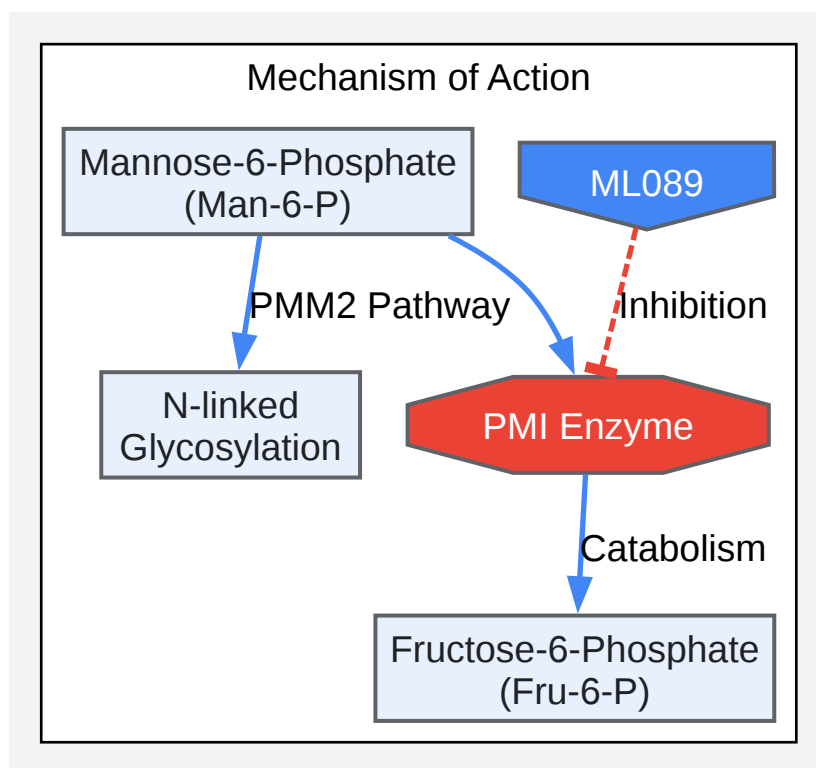
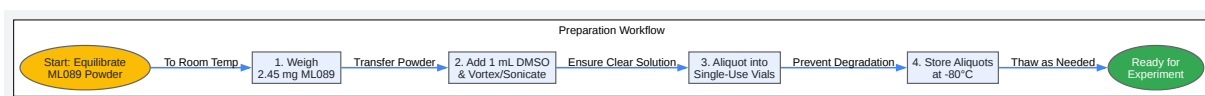
- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **ML089** and DMSO.
- Handle **ML089** powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **ML089** before use.

Procedure

- **Equilibrate Compound:** Before opening, allow the vial of **ML089** powder to warm to room temperature to prevent condensation of atmospheric moisture.
- **Calculate Required Mass:** Determine the mass of **ML089** needed to prepare the desired volume and concentration. For a 10 mM stock solution, the calculation is as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = (0.010 \text{ mol/L}) \times (0.001 \text{ L}) \times (245.27 \text{ g/mol}) \times (1000 \text{ mg/g}) = 2.45 \text{ mg}$
- **Weigh **ML089**:** Carefully weigh out the calculated amount of **ML089** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- **Add Solvent:** Add the calculated volume of high-purity DMSO to the tube containing the **ML089** powder. It is crucial to use newly opened or anhydrous DMSO, as absorbed moisture can significantly reduce the solubility of the compound.[6]
- **Dissolve Compound:**
 - Close the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the solid.
 - Visually inspect the solution for any undissolved particulates.
 - If precipitation occurs or dissolution is slow, brief sonication in an ultrasonic water bath can be used to facilitate solubilization.[1][6]

- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles that can degrade the compound, divide the stock solution into smaller, single-use aliquots in sterile cryovials. The volume of the aliquots should be appropriate for your typical experimental needs.
- **Store Properly:** Store the aliquots upright at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][6]} When ready to use, thaw an aliquot completely at room temperature and mix gently before preparing working solutions.

Visual Workflow and Signaling Pathway



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